

2-Bromoaniline material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2-Bromoaniline

Cat. No.: B046623

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An In-depth Technical Guide to the Material Safety of 2-Bromoaniline

For researchers, scientists, and drug development professionals, a thorough understanding of the safety profile of chemical reagents is paramount. This guide provides a comprehensive overview of the material safety data for **2-Bromoaniline** (CAS No. 615-36-1), a common intermediate in organic synthesis.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Bromoaniline** is presented below. These characteristics are essential for safe handling, storage, and use in experimental settings.

Property	Value	Reference
Molecular Formula	C ₆ H ₆ BrN	[1][2]
Molecular Weight	172.02 g/mol	[1][2]
Appearance	Brown, red-brown, or brown-yellow solid	[2][3]
Melting Point	24 - 32 °C (75.2 - 89.6 °F)	[1][4]
Boiling Point	229 °C (444.2 °F) at 760 mmHg	[2][4]
Density	1.52 - 1.578 g/mL at 25 °C	[4][5]
Vapor Pressure	0.04 - 0.043 mmHg	[1][6]
Flash Point	> 66 °C (> 150.8 °F)	[2]
Solubility	Insoluble in water; Soluble in alcohol and ether.	[2][4]

Hazard Identification and GHS Classification

2-Bromoaniline is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating its hazards.

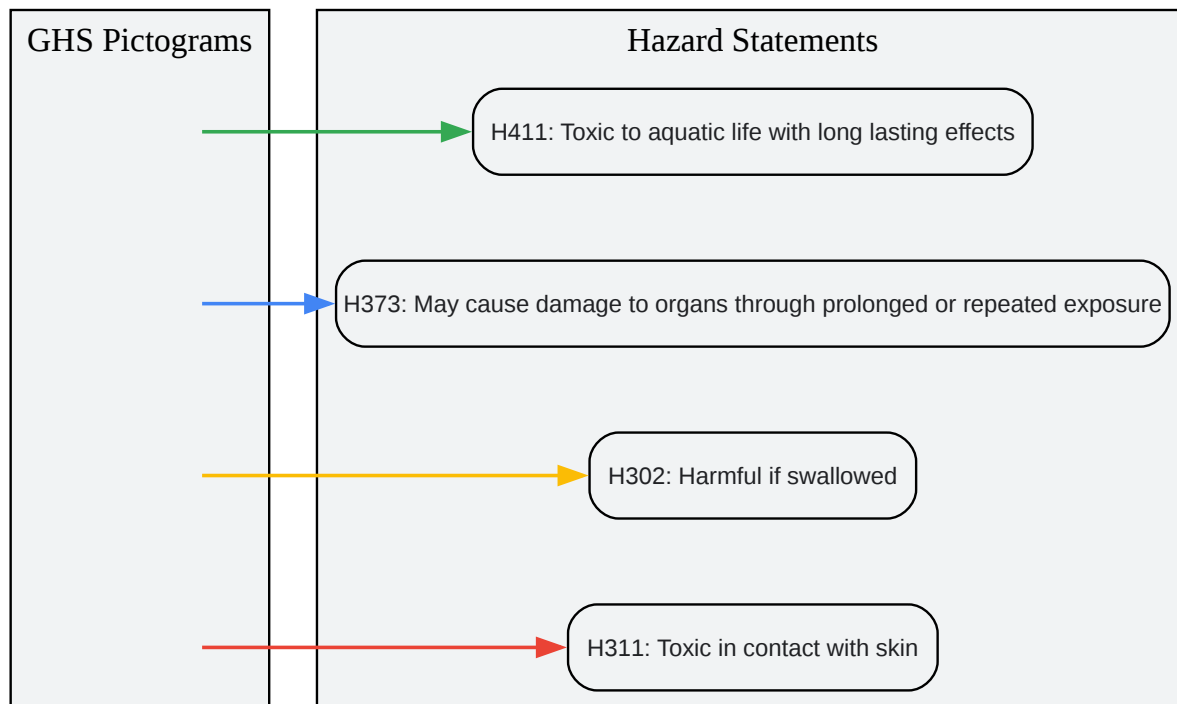
GHS Hazard Summary Table

Hazard Class	Category	Hazard Statement	Signal Word
Acute Toxicity, Oral	4	H302: Harmful if swallowed	Danger
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin	Danger
Specific Target Organ Toxicity (Repeated Exposure)	2	H373: May cause damage to organs through prolonged or repeated exposure	Danger
Hazardous to the aquatic environment, long-term hazard	2	H411: Toxic to aquatic life with long lasting effects	(No Signal Word)

Data compiled from multiple sources[1][3][7][8][9]. The percentage of companies notifying this classification to ECHA is high for the acute toxicity and STOT RE categories[1].

GHS Pictograms and Hazard Statements

The following diagram illustrates the GHS pictograms and associated hazard statements for **2-Bromoaniline**.



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GHS Pictograms and Hazard Statements for **2-Bromoaniline**.

Toxicological Information

The primary toxicological concerns associated with **2-Bromoaniline** are its acute toxicity upon ingestion and skin contact, and potential for organ damage after repeated exposure.^{[1][3][7]} A significant health effect is the potential to cause methemoglobinemia, a condition where the blood's ability to carry oxygen is reduced.^{[1][2][6]}

Key Toxicological Effects:

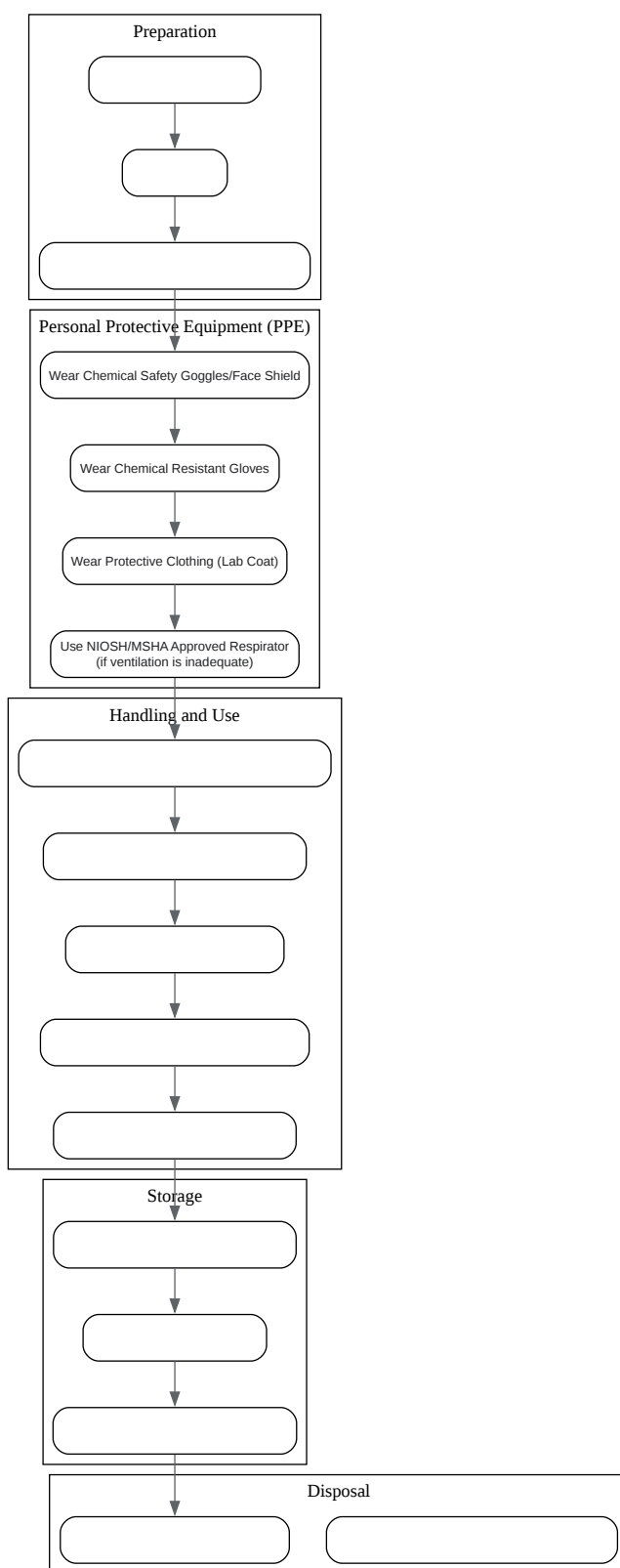
- Acute Toxicity: Harmful if swallowed and toxic in contact with skin.^{[1][3][7]}
- Irritation: Causes skin, eye, and respiratory tract irritation.^[2]
- Methemoglobinemia: Absorption into the body can lead to the formation of methemoglobin, causing cyanosis (a bluish discoloration of the skin). The onset of symptoms may be

delayed.[2][10]

- Target Organs: Potential for damage to the blood, kidneys, central nervous system, and liver.
[2]
- Carcinogenicity: Not listed as a carcinogen by ACGIH, IARC, NTP, or CA Prop 65.[2][7][10]

Experimental Protocols for Safe Handling

Adherence to strict safety protocols is mandatory when working with **2-Bromoaniline**. The following workflow outlines the essential steps for its safe handling in a laboratory setting.



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A workflow for the safe handling of **2-Bromoaniline**.

First-Aid Measures

In the event of exposure, immediate action is critical. The following are general first-aid guidelines.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[3][7][10]
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.[3][8][10]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[2][3][10]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3][7][10]

Fire-Fighting and Accidental Release Measures

Fire-Fighting:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][7][10]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[2][3]
- Hazardous Combustion Products: Thermal decomposition can produce nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen bromide.[2][3][7]

Accidental Release:

- Personal Precautions: Evacuate personnel to safe areas. Wear appropriate personal protective equipment (PPE), including respiratory protection. Avoid dust formation and contact with the substance.[3][7][11]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains or surface water.[3][7][11]
- Containment and Cleanup: Sweep up or vacuum the material and place it into a suitable, labeled container for disposal.[2][3][11]

Stability and Reactivity

- Chemical Stability: Stable under normal temperatures and pressures.[2]
- Conditions to Avoid: Excess heat and ignition sources.[2]
- Incompatible Materials: Strong oxidizing agents, acids, acid anhydrides, acid chlorides, and chloroformates.[2][3]

This guide is intended to provide a detailed overview of the material safety data for **2-Bromoaniline**. It is not a substitute for a thorough review of the substance's specific Safety Data Sheet (SDS) and adherence to all institutional and regulatory safety protocols. Always consult the most current SDS for the material before use.

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